

2,5-Dibromoaniline molecular weight and formula

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Compound of Interest

Compound Name: 2,5-Dibromoaniline

Cat. No.: B181072

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In-Depth Technical Guide: 2,5-Dibromoaniline

This guide provides core technical data on **2,5-Dibromoaniline**, a halogenated aromatic compound used as an intermediate in the synthesis of various chemical structures, including antitumor benzothiazoles.

Core Molecular Data

The fundamental molecular properties of **2,5-Dibromoaniline** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design in research and development.

Property	Value	Source
Molecular Formula	C6H5Br2N	PubChem, NIST[1][2]
Linear Formula	Br2C6H3NH2	Sigma-Aldrich
Molecular Weight	250.92 g/mol	PubChem, Strem[1][3]
CAS Number	3638-73-1	Sigma-Aldrich
EC Number	222-865-5	Sigma-Aldrich

Chemical Structure

The logical relationship and connectivity of atoms within the **2,5-Dibromoaniline** molecule are depicted in the following diagram.

Caption: Molecular structure of **2,5-Dibromoaniline**.

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References

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- 2. Benzenamine, 2,5-dibromo- [webbook.nist.gov]
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